Proper Disposal Procedures for 2,2-Dimethyl-3-(2-methylphenyl)propanal

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Compound of Interest	
Compound Name:	*2,2-Dimethyl-3-(2-methylphenyl)propanal*
CAS No.:	*1220905-51-0*
Cat. No.:	*B1457692*

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Common Names: Majantol, 2,2-Dimethyl-3-(o-tolyl)propanal CAS Number: 103694-68-4 Molecular Formula: $C_{12}H_{16}O$

Part 1: Executive Safety Directive

Core Directive: **2,2-Dimethyl-3-(2-methylphenyl)propanal** is a lipophilic fragrance aldehyde with significant aquatic toxicity. Under no circumstances should this compound be discharged into municipal sewage systems, laboratory sinks, or surface waters.

The primary disposal method is high-temperature incineration via a licensed hazardous waste contractor. While the compound has a high flash point (~93°C), it must be managed as a combustible organic solvent waste.

Part 2: Hazard Profile & Waste Characterization

Before handling waste, you must characterize the material to ensure compatibility with your facility's waste streams.

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Property	Value / Classification	Operational Implication
Flash Point	~93°C (199°F)	Classifies as Combustible Liquid.[1] Can be bulked with other non-halogenated organic solvents.
Aquatic Toxicity	Aquatic Chronic 3 (H412)	Strict Prohibition on Drain Disposal. spilled material must be absorbed, not washed away.
Reactivity	Aldehyde functionality	Stable, but avoid mixing with strong oxidizers (e.g., Nitric acid, Peroxides) in the waste container to prevent exothermic reactions.
GHS Signals	Warning (Skin Irrit. 2, Skin Sens. 1B)	Wear Nitrile gloves and lab coat. Avoid inhalation of aerosols.[2][3]

Part 3: Step-by-Step Disposal Protocols

Protocol A: Disposal of Pure Stock or Reaction Mixtures

Use this protocol for expired shelf reagents or reaction crudes containing >5% of the aldehyde.

- Stream Selection: Identify your laboratory's "Non-Halogenated Organic Solvent" waste stream. This compound contains no halogens (Cl, Br, F) and burns cleanly.
- Compatibility Check: Ensure the waste container does not contain strong oxidizing agents (e.g., Chromic acid, Permanganates) or concentrated strong acids/bases, which can react with aldehydes.
- Transfer:
  - Pour the liquid slowly into the waste container using a funnel to prevent splashing.
  - Do not rinse the empty reagent bottle into the sink.

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- Rinsing: Rinse the empty original container three times with a small volume of acetone or ethanol. Add these rinsates to the same organic waste container.
- Container Disposal: Deface the label on the empty glass bottle and dispose of it in the "Glass/Sharps" bin (or "Chemically Contaminated Glass" bin if your facility requires it).

Protocol B: Spill Cleanup (Bench Scale)

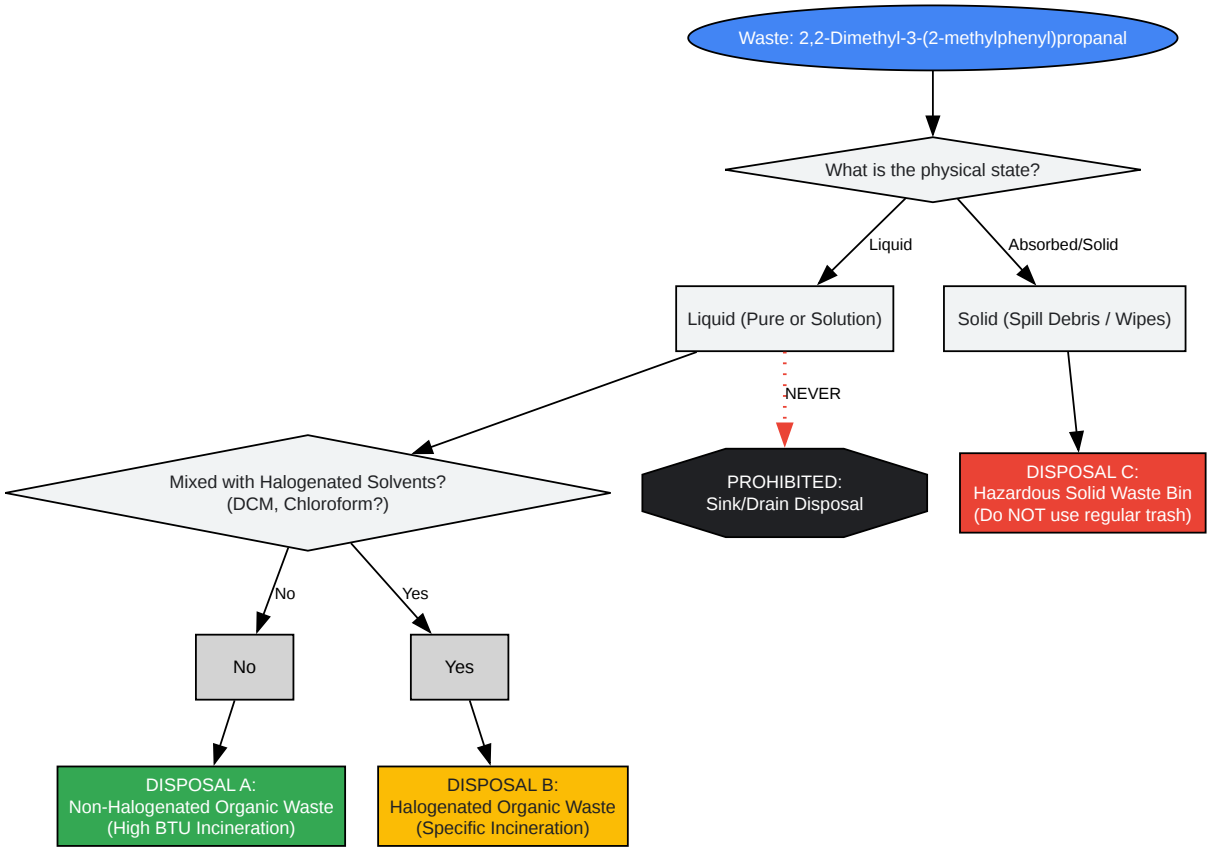
Use this protocol for spills < 500 mL.

- Isolate: Alert nearby personnel. Remove ignition sources (though flammability risk is low, it is best practice).
- Contain: Do not use water. Immediately surround the spill with absorbent pads or an inert loose absorbent (Vermiculite, Sand, or commercial "Organic" spill kit).
- Absorb: Allow the material to soak into the absorbent.
- Collect: Scoop the saturated absorbent into a heavy-duty plastic bag or a wide-mouth jar.
- Label: Tag the bag/jar as "Hazardous Waste - Solid Debris (Contaminated with Aldehydes)".
- Clean Surface: Wipe the surface with a soap/water solution only after the bulk chemical has been removed. Collect these wipes into the solid waste bag as well.

Part 4: Decision Logic for Waste Segregation

The following flowchart illustrates the decision-making process for disposing of **2,2-Dimethyl-3-(2-methylphenyl)propanal** based on its purity and state.

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Figure 1: Decision matrix for segregating aldehyde waste streams. Note that while the pure compound is non-halogenated, it must be segregated into the halogenated stream if it has been mixed with solvents like Dichloromethane (DCM).

Part 5: Regulatory & Transport Information

When preparing waste manifests for pickup by external contractors (e.g., Veolia, Clean Harbors), use the following classifications to ensure compliance.

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- US DOT / Transport:
  - Small Quantities: Often not regulated as dangerous goods due to high flash point (>93°C).
  - Bulk/Marine:UN3082, Environmentally hazardous substance, liquid, n.o.s. (**2,2-Dimethyl-3-(2-methylphenyl)propanal**), Class 9, PG III.
- EU Waste Code (EWC):
  - 07 01 04* (Other organic solvents, washing liquids and mother liquors).
- RCRA (USA):
  - Not a listed P or U waste. Characteristic waste (Ignitable D001) only if flash point is considered <60°C in specific mixtures, but generally treated as Non-Regulated Organic unless mixed with listed solvents. However, best practice dictates managing it as hazardous due to aquatic toxicity.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 108133, Majantol. Retrieved from [Link]
- The Good Scents Company (2024).Majantol (Symrise) Material Safety Data Sheet & Properties. Retrieved from [Link]
- Symrise AG.Product Data Sheet: Majantol®. (Standard industry reference for flash point and handling).
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. Retrieved from [Link]

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